

Dimethyl undecanedioate as a monomer for polymerization

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Compound of Interest

Compound Name: *Dimethyl undecanedioate*

Cat. No.: *B1581578*

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An In-Depth Technical Guide to **Dimethyl Undecanedioate** as a Monomer for Polymerization
For Researchers, Scientists, and Drug Development Professionals

Introduction

Aliphatic polyesters are a cornerstone of biodegradable and biocompatible polymers, with significant applications in the biomedical and pharmaceutical fields.[1][2] Their utility in drug delivery systems, tissue engineering scaffolds, and implantable medical devices stems from their tunable mechanical properties, controlled degradation profiles, and the non-toxic nature of their degradation byproducts.[3][4] Long-chain aliphatic polyesters, in particular, offer enhanced flexibility and hydrophobicity compared to their short-chain counterparts.

This technical guide focuses on **dimethyl undecanedioate** (DMUD), a C11 dimethyl ester, as a valuable monomer for the synthesis of long-chain aliphatic polyesters. The polymerization of DMUD, typically with various diols, yields poly(alkylene undecanedioate)s, materials poised for advanced applications where biodegradability and specific mechanical properties are paramount. This document provides a comprehensive overview of the monomer's properties, detailed polymerization protocols, characterization techniques, and the properties of the resulting polymers, serving as a critical resource for professionals in materials science and drug development.

Monomer Profile: Dimethyl Undecanedioate (DMUD)

Dimethyl undecanedioate is the dimethyl ester of undecanedioic acid. Its structure features a backbone of nine methylene units flanked by two methyl ester groups, making it an ideal candidate for polycondensation reactions.

Table 1: Physicochemical Properties of **Dimethyl Undecanedioate**

Property	Value	Reference(s)
CAS Number	4567-98-0	[5]
Molecular Formula	C ₁₃ H ₂₄ O ₄	[5]
Molecular Weight	244.33 g/mol	[5]
IUPAC Name	dimethyl undecanedioate	--
Synonyms	Dimethyl 1,9-nonanedicarboxylate	[5]
Standard Enthalpy of Formation (gas, ΔfH°gas)	-801.25 kJ/mol	[5]

| Standard Gibbs Free Energy of Formation (ΔfG°) | -409.26 kJ/mol | [\[5\]](#) |

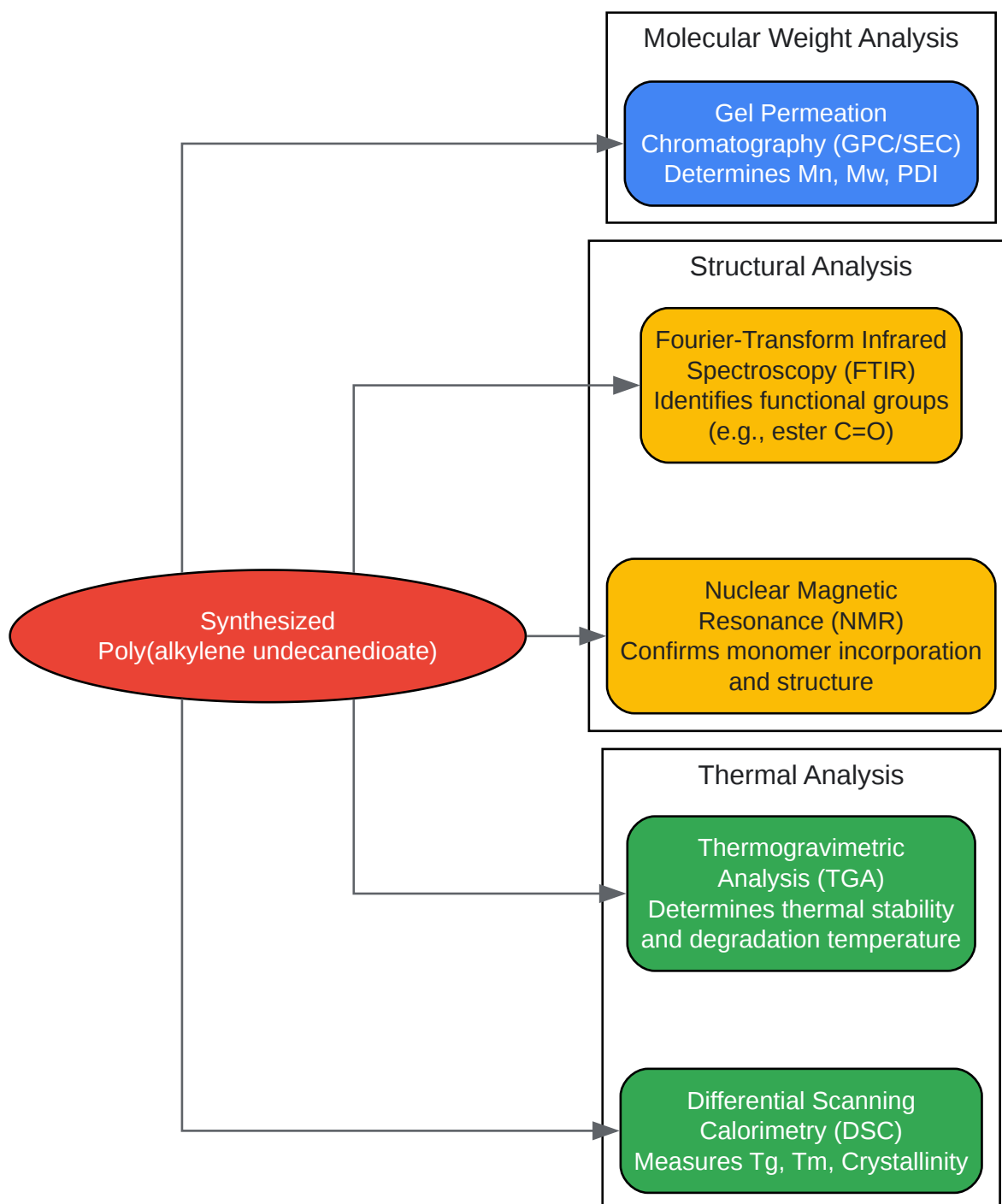
Polymerization of Dimethyl Undecanedioate

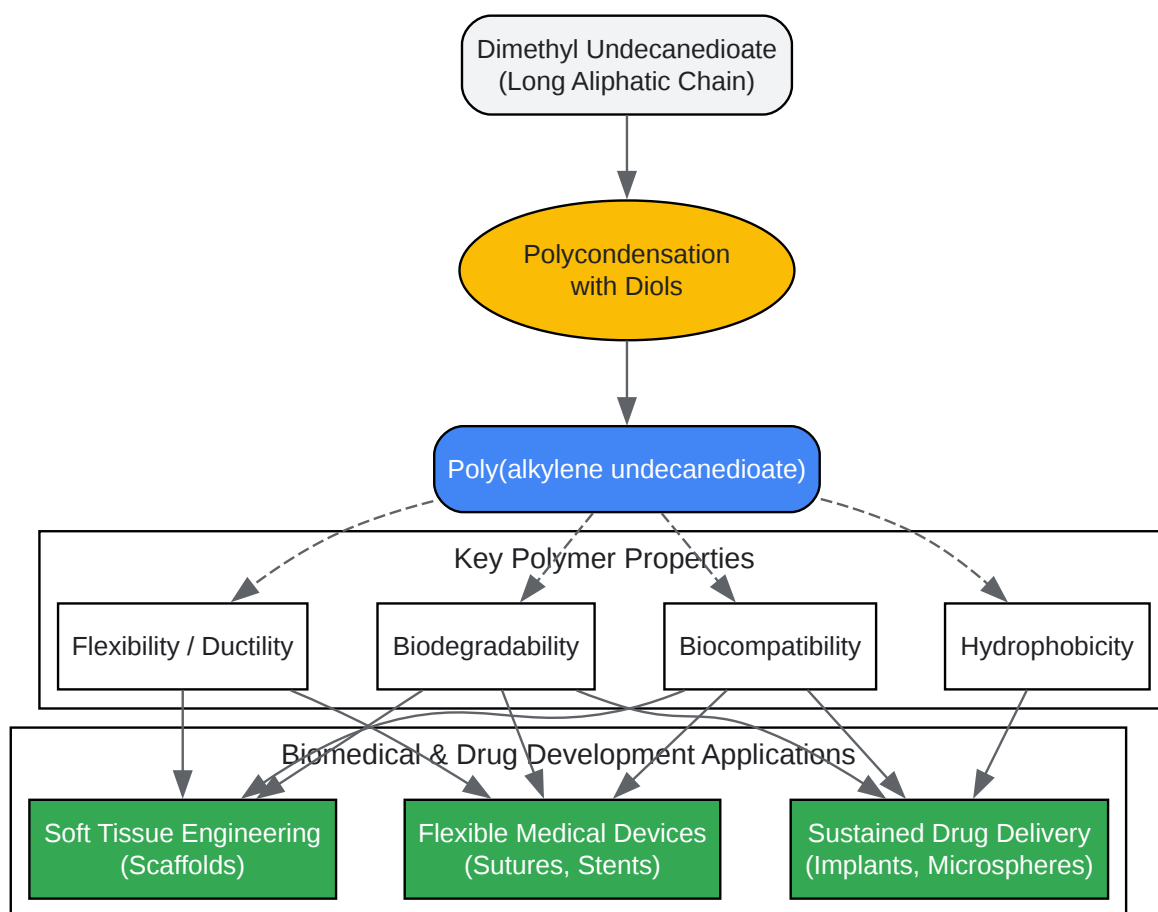
The most common method for synthesizing high-molecular-weight polyesters from dimethyl dicarboxylates and diols is the two-stage melt polycondensation process.[\[6\]](#) This process involves an initial transesterification step to form low-molecular-weight oligomers, followed by a polycondensation step under high vacuum and temperature to increase the polymer chain length.

Two-Stage Melt Polycondensation Workflow

The process begins with the transesterification of **dimethyl undecanedioate** with a suitable diol (e.g., 1,4-butanediol, 1,6-hexanediol) in the presence of a catalyst. This first stage is performed at elevated temperatures under an inert atmosphere, leading to the formation of methanol as a byproduct, which is distilled off. The second stage involves increasing the

temperature and applying a high vacuum to facilitate the removal of excess diol and promote the condensation of the oligomers into a high-molecular-weight polymer.





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